

2-methoxypentanal CAS number and physical constants

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Compound of Interest

Compound Name: **2-methoxypentanal**

Cat. No.: **B6267200**

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In-Depth Technical Guide to 2-Methoxypentanal

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxypentanal is an organic compound belonging to the class of α -methoxy aldehydes. Its chemical structure, featuring a methoxy group on the carbon atom adjacent to the aldehyde carbonyl, influences its reactivity and potential applications in organic synthesis. This guide provides a comprehensive overview of the known properties and expected chemical behavior of **2-methoxypentanal**, intended to serve as a valuable resource for professionals in research and development. Due to the limited availability of experimental data for this specific compound, information from closely related structures and general chemical principles is also discussed to provide a broader context.

Core Data Presentation

The CAS Registry Number for **2-methoxypentanal** is 85363-89-9.[\[1\]](#) Its molecular formula is $C_6H_{12}O_2$, corresponding to a molecular weight of 116.16 g/mol .[\[1\]](#)

Physical Constants

A thorough search of available scientific literature and chemical databases reveals a scarcity of experimentally determined physical constants for **2-methoxypentanal**. The table below

summarizes the available information and includes data for the related isomer, 5-methoxypentanal, for comparative purposes.

Property	2-Methoxypentanal	5-Methoxypentanal (Isomer for Comparison)
CAS Number	85363-89-9 [1]	84629-00-5
Molecular Formula	C ₆ H ₁₂ O ₂ [1]	C ₆ H ₁₂ O ₂
Molecular Weight	116.16 g/mol [1]	116.16 g/mol
Boiling Point	Data not available	155.2 °C at 760 mmHg
Density	Data not available	0.938 g/cm ³
Refractive Index	Data not available	1.418

Note: The physical constants for 5-methoxypentanal are provided as a reference for a structurally related isomer and should not be assumed to be representative of **2-methoxypentanal**.

Experimental Protocols

A detailed, validated experimental protocol for the synthesis of **2-methoxypentanal** is not readily available in the published literature. However, a general method for the preparation of α -methoxy aldehydes involves the oxidation of the corresponding β -methoxy alcohol.

General Synthesis of an α -Methoxy Aldehyde

This protocol describes a plausible, non-optimized route for the synthesis of a generic α -methoxy aldehyde, which could be adapted for **2-methoxypentanal** starting from 2-methoxy-1-pentanol.

Materials:

- 2-Methoxy-1-pentanol
- Anhydrous dichloromethane (DCM)

- Pyridinium chlorochromate (PCC) or other suitable mild oxidizing agent
- Anhydrous diethyl ether
- Silica gel
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-methoxy-1-pentanol in anhydrous DCM.
- To this solution, add a molar excess of PCC in one portion.
- Stir the reaction mixture vigorously at room temperature and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction (disappearance of the starting alcohol), dilute the reaction mixture with anhydrous diethyl ether and stir for an additional 15 minutes.
- Filter the mixture through a pad of silica gel to remove the chromium salts, washing the filter cake with additional diethyl ether.
- Combine the organic filtrates and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by fractional distillation or column chromatography on silica gel to yield the desired α -methoxy aldehyde.

Note: This is a generalized procedure and would require optimization for the specific synthesis of **2-methoxypentanal**. The choice of oxidizing agent and reaction conditions may need to be adjusted to maximize yield and minimize side reactions.

Chemical Reactivity and Signaling Pathways

There is no specific information available in the scientific literature regarding signaling pathways involving **2-methoxypentanal**. The reactivity of **2-methoxypentanal** is primarily dictated by the aldehyde functional group. The presence of the α -methoxy group can influence the electrophilicity of the carbonyl carbon and the stability of reaction intermediates.

The aldehyde group is susceptible to nucleophilic attack, which is a fundamental reaction in its chemical behavior.^[2]

General Reactivity of α -Methoxy Aldehydes

The following diagram illustrates a general reaction pathway for an α -methoxy aldehyde, specifically the nucleophilic addition to the carbonyl group.



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References

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- 2. 2-methoxypentanal | 85363-89-9 | Benchchem [benchchem.com]
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